

1-Vinylimidazole: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **1-Vinylimidazole**

Cat. No.: **B087127**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Vinylimidazole**, a versatile heterocyclic compound with significant applications in polymer chemistry, materials science, and emerging biomedical fields. This document consolidates key identifiers, physicochemical properties, and a summary of its applications, with a focus on its role in the development of advanced materials.

Core Identifiers and Chemical Properties

1-Vinylimidazole, also known as N-Vinylimidazole, is a water-soluble basic monomer. Its chemical structure, featuring a vinyl group attached to a five-membered imidazole ring, allows it to readily undergo polymerization. This reactivity is central to its utility in creating a wide range of functional polymers.[\[1\]](#)

A comprehensive list of its identifiers is provided in the table below for easy reference.

Identifier Type	Value	Source(s)
CAS Number	1072-63-5	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
IUPAC Name	1-ethenyl-1H-imidazole	[1] [2] [3] [6] [7] [10]
Synonyms	N-Vinylimidazole, 1-Ethenyl-1H-imidazole	[1] [2] [3] [7]
Chemical Formula	C5H6N2	[1] [2] [3] [4] [5] [6] [7] [8] [9] [11]
Molecular Weight	94.11 g/mol	[2] [7] [9]
PubChem CID	66171	[1] [2] [3] [4]
SMILES String	C=CN1C=CN=C1	[1] [2] [3] [5] [6]
InChI Key	OSSNTDFYBPYIEC-UHFFFAOYSA-N	[2] [3] [5] [6] [7] [8] [11]
EC Number	214-012-0	[2] [9] [10]
UNII	ODY9ION63A	[1] [2] [7]

Applications in Research and Development

1-Vinylimidazole is a valuable monomer in the synthesis of a variety of polymers.[\[1\]](#) Its unique properties make it suitable for a range of applications, from industrial processes to biomedical innovations.

Polymer Chemistry and Materials Science

The primary application of **1-vinylimidazole** lies in its use as a monomer for free-radical polymerization.[\[1\]](#) This process can be initiated by methods such as UV curing, making it a useful reactive diluent in UV lacquers, inks, and adhesives.[\[1\]](#)[\[12\]](#) The resulting polymers, poly(**1-vinylimidazole**), and its copolymers exhibit properties that are leveraged in several areas:

- Oilfield Chemicals: Copolymers containing **1-vinylimidazole** are utilized as additives in drilling fluids and for enhanced oil recovery.[\[1\]](#)[\[12\]](#)

- Cosmetics: Quaternized N-vinylimidazolium salts are incorporated into hair care products to reduce static and improve combability.[1][12]
- Water Treatment: Cationic polyelectrolytes derived from **1-vinylimidazole** serve as flocculants for water purification.[1]

Biomedical Applications

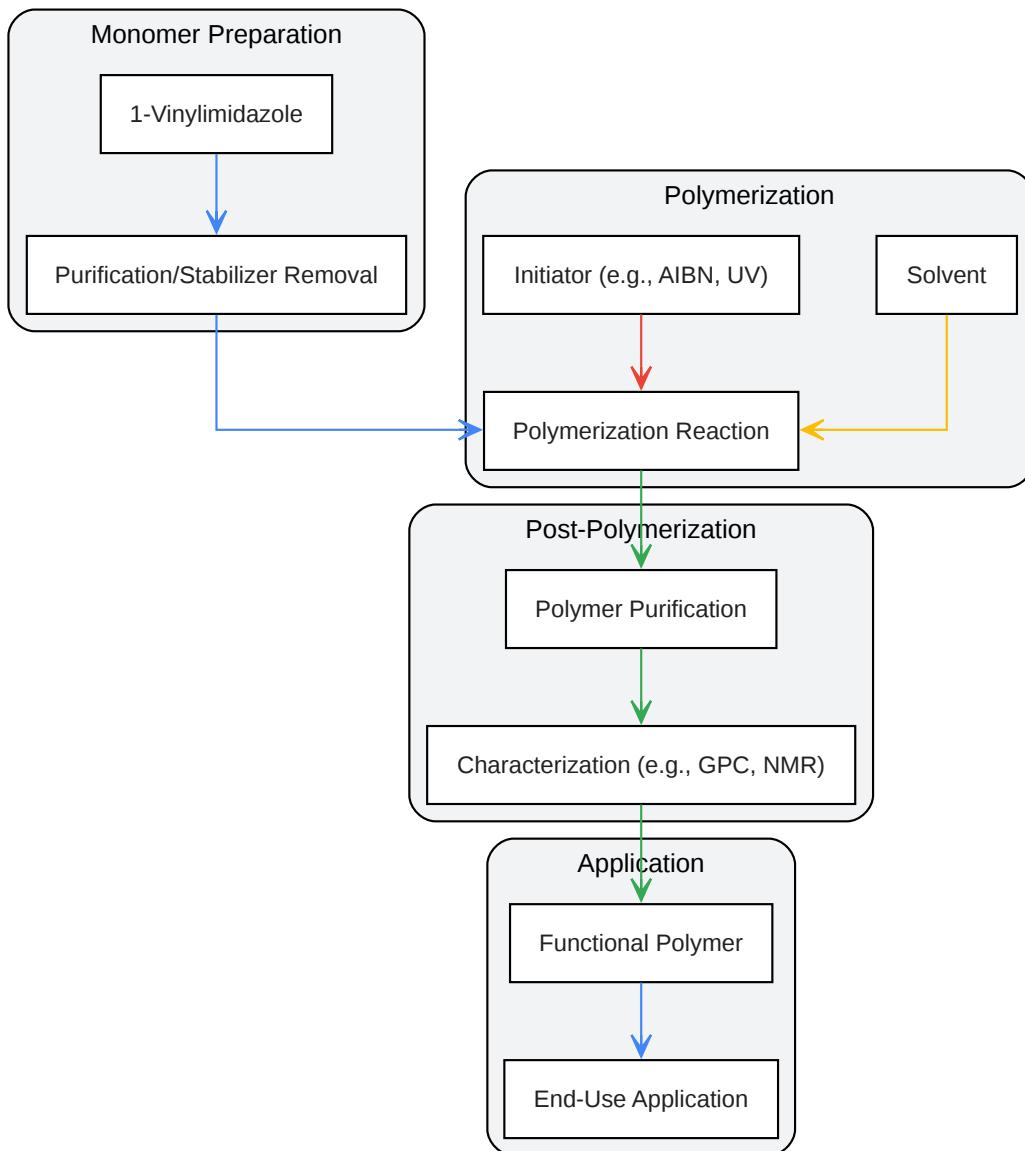
The biocompatibility and hydrophilicity of polymers derived from **1-vinylimidazole** have opened avenues for their use in the biomedical field.[4] Key areas of research include:

- Drug Delivery Systems: Hydrogels based on polyvinylimidazole are being explored for controlled release of therapeutics.[4]
- Tissue Engineering: These polymers can be used to create scaffolds that support cell growth and tissue regeneration.[4]
- Molecularly Imprinted Polymers (MIPs): **1-Vinylimidazole** is a functional monomer in the synthesis of MIPs, which are used for selective recognition and separation of specific molecules.[3][13]

Logical Workflow for Polymer Synthesis

The synthesis of functional polymers using **1-vinylimidazole** typically follows a logical progression from monomer preparation to polymerization and subsequent application. This can be visualized as a general workflow.

General Workflow for 1-Vinylimidazole Polymerization

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Caption: General workflow for the synthesis of functional polymers from **1-vinylimidazole**.

Conclusion

1-Vinylimidazole is a highly versatile and reactive monomer with a broad spectrum of applications, particularly in the synthesis of functional polymers. Its unique chemical properties have led to its use in diverse fields, from industrial applications to advanced biomedical research. As research continues, the potential for new and innovative applications of **1-vinylimidazole** and its polymeric derivatives is expected to expand, offering exciting opportunities for scientists and drug development professionals.

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